

Application Notes and Protocols: Post-Synthesis Modification of D-Lysine Residues On-Resin

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Compound of Interest

Compound Name: *Boc-D-Lys(Z)-OH*

Cat. No.: *B557103*

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Audience: Researchers, scientists, and drug development professionals.

Introduction: Post-translational modifications (PTMs) are crucial for regulating protein function, influencing a vast array of cellular processes.^[1] The ability to synthesize peptides with specific modifications is a vital tool for studying their functional consequences and for developing novel therapeutics. Solid-Phase Peptide Synthesis (SPPS) provides a robust framework for creating these modified peptides. A key strategy within SPPS is the on-resin modification of amino acid side chains, which requires an orthogonal protection scheme. This approach involves using a side-chain protecting group that can be selectively removed under conditions that do not affect the $\text{N}\alpha$ -Fmoc group or other side-chain protecting groups, nor cleave the peptide from the resin.^[2]

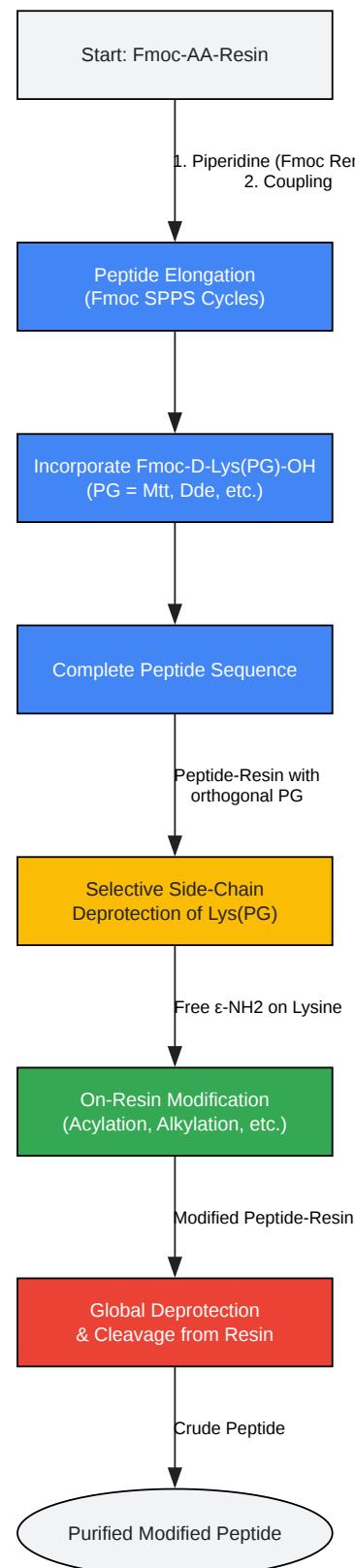
This document provides detailed protocols for the post-synthesis, on-resin modification of D-lysine residues. While the user specified the benzyloxycarbonyl (Z) protecting group, it is important to note that the Z-group is typically removed by catalytic hydrogenolysis, a process that is challenging to perform efficiently on a solid support.^[3] It is most commonly used when synthesizing protected peptide fragments that are cleaved from the resin before final deprotection in solution.^[3]

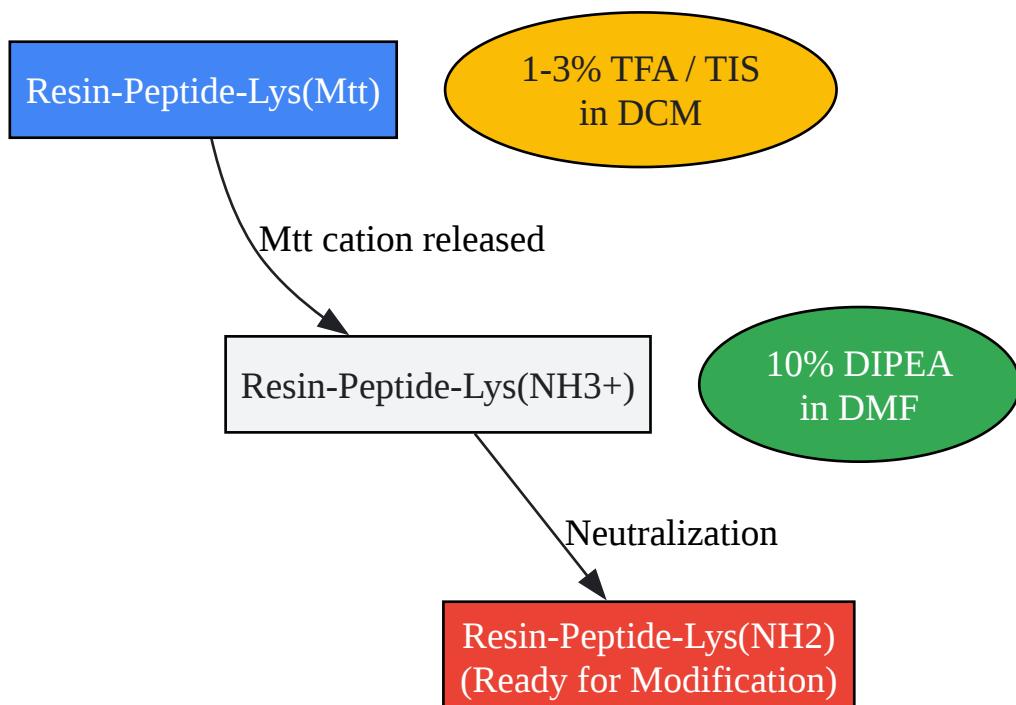
Therefore, these application notes will focus on more conventional and compatible protecting groups for on-resin side-chain manipulation, such as Mtt (4-Methyltrityl) and Dde (1-(4,4-dimethyl-2,6-dioxocyclohex-1-ylidene)ethyl), which are designed for selective on-resin

cleavage.[\[1\]](#)[\[4\]](#) The principles and protocols described are equally applicable to both L- and D-isomers of lysine.

Orthogonal Protection Strategy for Lysine Side-Chain Modification

The core principle of this methodology is the use of a temporary protecting group on the ε -amino group of lysine that is stable to the piperidine used for $\text{N}\alpha$ -Fmoc deprotection but labile to a specific reagent that does not affect other protecting groups (e.g., tBu, Trt, Pbf) or the resin linkage.



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